

An In-Depth Technical Guide to Isopropyl Trioleyl Titanate (C₅₇H₁₀₆O₇Ti)

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Compound of Interest

Compound Name: *Isopropyl trioleyl titanate*

CAS No.: 136144-62-2

Cat. No.: B1147831

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For Researchers, Scientists, and Drug Development Professionals

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This guide provides a comprehensive technical overview of **isopropyl trioleyl titanate**, a versatile organometallic compound. Moving beyond a conventional data sheet, this document delves into the fundamental principles governing its synthesis, mechanisms of action, and practical applications, with a focus on providing actionable insights for research and development professionals.

Core Concepts and Chemical Identity

Isopropyl trioleyl titanate (CAS No. 136144-62-2) is a monoalkoxy titanate coupling agent.^[1] Its molecular structure consists of a central titanium atom bonded to one isopropoxy group and three oleyl groups, which are derived from oleic acid.^[2] This unique structure imparts a dual functionality that is central to its utility: the isopropoxy group provides a reactive site for bonding with inorganic substrates, while the long, hydrophobic oleyl chains ensure compatibility and interaction with organic polymer matrices.^[2]

Table 1: Physicochemical Properties of **Isopropyl Trioleyl Titanate**

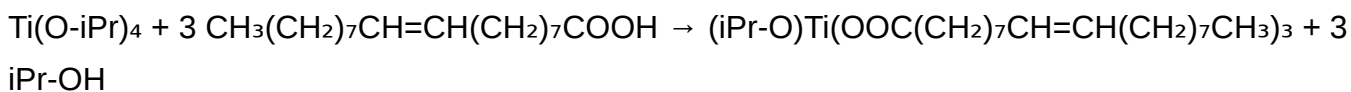
Property	Value	Source(s)
Molecular Formula	C ₅₇ H ₁₀₆ O ₇ Ti	[3]
Molecular Weight	951.32 g/mol	[3][4]
Appearance	Colorless to light yellow liquid	[3]
Solubility	Soluble in organic solvents such as alcohols, ketones, and aromatic hydrocarbons. Insoluble in water.	[3]
Thermal Stability	Good thermal stability and weather resistance.	[3]

Note: Specific quantitative data for properties such as density, viscosity, refractive index, and thermal decomposition temperatures are not consistently reported across publicly available sources. Values may vary depending on the specific grade and purity of the product.

Synthesis of Isopropyl Trioleyl Titanate: A Conceptual Overview

The synthesis of **isopropyl trioleyl titanate** is typically achieved through a transesterification reaction.[5] The process generally involves the reaction of a titanium alkoxide, most commonly titanium(IV) isopropoxide (TIPT), with oleic acid.

The fundamental reaction can be represented as:



Where iPr represents the isopropyl group.

A detailed, step-by-step laboratory protocol with specific quantities, reaction times, and purification methods for **isopropyl trioleyl titanate** is not readily available in the public domain.

However, the general procedure for preparing organic titanate esters involves reacting the tetraalkyl titanate with the appropriate organic acid.[5]

Mechanism of Action: The Molecular Bridge

The primary function of **isopropyl trioleyl titanate** is to act as a molecular bridge at the interface between inorganic and organic materials.[6] This coupling mechanism can be understood by considering the distinct roles of its structural components:

- **The Isopropoxy Group (Inorganic Interaction):** The single isopropoxy group is the primary reactive site for bonding with inorganic surfaces. It can react with free protons or hydroxyl groups present on the surface of inorganic fillers or pigments. This reaction forms a chemical bond between the titanium atom and the inorganic substrate, creating a monomolecular layer of the titanate on the filler surface.[6]
- **The Oleyl Groups (Organic Interaction):** The three long, hydrophobic oleyl chains extend away from the inorganic surface and are designed to physically entangle and chemically interact with the organic polymer matrix. This enhances the compatibility between the hydrophilic inorganic filler and the hydrophobic polymer, leading to improved dispersion and interfacial adhesion.

The overall effect is a significant reduction in the interfacial tension between the two dissimilar phases, which translates to improved macroscopic properties of the composite material.

Caption: A simplified diagram illustrating the coupling mechanism of **isopropyl trioleyl titanate**.

Spectroscopic and Thermal Characterization

Detailed spectroscopic (^1H NMR, FT-IR) and thermal analysis (TGA, DSC) data for **isopropyl trioleyl titanate** are not widely available in peer-reviewed literature or public databases. This information is often proprietary to the manufacturers.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** For related titanate esters, ^1H NMR spectroscopy would be used to confirm the presence of the isopropyl and oleyl moieties. The chemical shifts and integration of the signals would provide information about the structure and purity of the compound.

- Fourier-Transform Infrared (FT-IR) Spectroscopy: FT-IR analysis would be expected to show characteristic absorption bands for the C-H bonds of the alkyl chains, the C=C bond of the oleyl group, and the Ti-O bond.
- Thermogravimetric Analysis (TGA): TGA would provide information on the thermal stability of the compound, indicating the onset of decomposition and the percentage of weight loss at different temperatures.
- Differential Scanning Calorimetry (DSC): DSC analysis would reveal information about phase transitions, such as melting or glass transition temperatures.

Applications and Experimental Protocols

Isopropyl trioleyl titanate is utilized in a variety of applications where improved interfacial adhesion and dispersion are critical.

Coupling Agent in Polymer Composites

One of the primary applications is as a coupling agent in filled polymer composites, particularly with non-polar polymers like polypropylene and polyethylene.^[7] It enhances the dispersion of inorganic fillers such as calcium carbonate, talc, and kaolin, leading to improved mechanical properties like tensile strength and impact resistance.^{[7][8][9]}

Experimental Protocol: Surface Treatment of Calcium Carbonate for Polypropylene Composites (General Guideline)

A specific, validated protocol for the use of **isopropyl trioleyl titanate** is not publicly available. The following is a general procedure based on established methods for titanate coupling agents. Optimization for specific materials and processing equipment is essential.

Materials:

- Calcium Carbonate (CaCO_3) filler
- **Isopropyl trioleyl titanate**
- Anhydrous solvent (e.g., isopropanol or toluene) for dilution (optional)

- Polypropylene (PP) resin
- High-speed mixer
- Twin-screw extruder
- Injection molding machine

Procedure:

- Filler Pre-treatment (Dry Method): a. Dry the CaCO_3 filler in an oven at 110-120°C for at least 2 hours to remove surface moisture. b. In a high-speed mixer, add the dried CaCO_3 . c. With the mixer running at high speed, slowly add the **isopropyl trioleyl titanate**. The recommended dosage is typically between 0.5% and 2.0% by weight of the filler. For better dispersion, the titanate can be diluted 1:1 with an anhydrous solvent. d. Continue mixing for 10-15 minutes to ensure uniform coating of the filler particles.
- Compounding: a. Melt-blend the surface-treated CaCO_3 with the PP resin in a twin-screw extruder. The processing temperature will depend on the grade of PP being used. b. The extruded strands are then cooled and pelletized.
- Specimen Preparation and Testing: a. The compounded pellets are dried and then injection molded into standard test specimens (e.g., for tensile and impact testing). b. Perform mechanical testing according to relevant ASTM or ISO standards.

Caption: A general experimental workflow for using **isopropyl trioleyl titanate** as a coupling agent.

Other Applications

- Adhesion Promoter: In coatings and adhesives, it can improve the bond between the formulation and the substrate.
- Catalyst: It can act as a catalyst in transesterification and condensation reactions.[3]
- Stabilizer: In polymers and coatings, it can function as a stabilizer, enhancing resistance to oxidation and UV degradation.[3]

Safety and Handling

Specific toxicological data, such as LD50 values, for **isopropyl trioleyl titanate** are not readily available in public safety documents. However, information on related organotitanate compounds and general chemical safety principles should guide its handling.

- General Precautions: **Isopropyl trioleyl titanate** is considered to have low toxicity, but standard laboratory safety procedures should be followed.[\[3\]](#)
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses with side shields, chemical-resistant gloves, and a lab coat.
- Ventilation: Use in a well-ventilated area to avoid inhalation of vapors.[\[3\]](#)
- Contact: Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.[\[3\]](#)
- Storage: Store in a cool, dry place away from sources of ignition and incompatible materials such as strong oxidizing agents and acids.[\[3\]](#)
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not discharge into the environment.[\[3\]](#)

Table 2: Toxicological Data for a Related Compound - Titanium(IV) Isopropoxide

Test	Species	Route	Value	Source
LD50	Rat	Oral	7460 uL/kg	[10]
LD50	Rabbit	Skin	>16 mL/kg	[10]

This data is for the precursor, titanium(IV) isopropoxide, and should be used for informational purposes only as a general indicator of the potential toxicity of related organotitanates.

Conclusion

Isopropyl trioleyl titanate is a highly effective coupling agent with a unique molecular architecture that enables it to bridge the gap between inorganic and organic materials. Its

ability to improve dispersion and interfacial adhesion leads to enhanced performance in a wide range of applications, particularly in polymer composites. While specific, in-depth analytical and toxicological data for this compound are not widely published, a strong understanding of its fundamental chemistry and mechanism of action allows for its effective use in research and development. As with any chemical, proper safety precautions and handling procedures are paramount.

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